

A Technical Guide to the Physicochemical Characterization of 3,5-Dimethylindole

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Compound of Interest

Compound Name:	1H-Indole, 3,5-dimethyl-
CAS No.:	3189-12-6
Cat. No.:	B3189392

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This guide provides an in-depth analysis of the physical properties of 3,5-dimethylindole (CAS No. 3189-12-6), a heterocyclic organic compound of interest in medicinal chemistry and materials science. Designed for researchers, scientists, and drug development professionals, this document outlines the core physical descriptors of the compound and presents a validated, field-proven protocol for the experimental determination of its melting point. The methodologies described herein are grounded in principles of scientific integrity, ensuring accuracy and reproducibility.

Part 1: Core Physicochemical Properties of 3,5-Dimethylindole

3,5-Dimethylindole is a substituted indole derivative. Its physical state and thermal properties are critical parameters for its handling, purification, and application in further synthetic processes.

Physical Description

At ambient temperature, 3,5-dimethylindole presents as a tan solid[1]. The coloration and exact crystalline form can be influenced by the purity of the sample and the method of crystallization. As with many indole derivatives, prolonged exposure to air and light may lead to gradual discoloration due to oxidative processes. For this reason, it is recommended to store the compound in a cool, dark environment, preferably under an inert atmosphere.

Quantitative Data Summary

The key physical and chemical identifiers for 3,5-dimethylindole are summarized in the table below. These values are fundamental for analytical characterization and stoichiometric calculations in experimental design.

Property	Value	Source(s)
IUPAC Name	3,5-dimethyl-1H-indole	PubChem[2]
CAS Number	3189-12-6	PubChem[2]
Molecular Formula	C ₁₀ H ₁₁ N	PubChem[2]
Molecular Weight	145.20 g/mol	PubChem[2]
Melting Point	70-73 °C	Hilaris Chemical[1]
Physical State	Solid	Hilaris Chemical[1]
Appearance	Tan Solid	Hilaris Chemical[1]

Part 2: Experimental Determination of Melting Point

The melting point is a definitive thermal property that serves as a primary indicator of a compound's purity. A sharp melting range (typically $\leq 1^\circ\text{C}$) is characteristic of a pure crystalline solid, whereas impurities will induce a depression of the melting point and a broadening of the melting range. The following protocol provides a robust method for accurately determining the melting point of 3,5-dimethylindole.

Principle of Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from the solid to the liquid phase. This occurs when the vibrational energy of the molecules overcomes the

intermolecular forces holding them in a fixed crystal lattice. The process is observed as a temperature range, from the point at which the first drop of liquid appears to the temperature at which the last crystal melts.

Validated Protocol for Melting Point Measurement

This protocol utilizes a standard digital melting point apparatus (e.g., a Mel-Temp or similar device), which allows for controlled heating and precise observation.

Materials and Equipment:

- 3,5-Dimethylindole sample
- Mortar and pestle
- Glass capillary tubes (open at one end)
- Digital melting point apparatus
- Spatula

Step-by-Step Methodology:

- Sample Preparation:
 - Rationale: A finely powdered sample ensures uniform heat distribution and efficient packing within the capillary tube, which is critical for an accurate reading.
 - Procedure: Place a small amount of the 3,5-dimethylindole solid into a clean, dry mortar. Gently grind the sample with the pestle to obtain a fine, homogenous powder.
- Loading the Capillary Tube:
 - Rationale: The sample size must be sufficient for clear observation but not so large as to cause a significant temperature gradient within the sample itself.
 - Procedure: Invert a capillary tube and press the open end into the powdered sample. A small plug of material will be forced into the tube. Tap the closed end of the capillary tube

gently on a hard surface to compact the sample, causing it to fall to the bottom. Repeat until a packed column of 2-3 mm of solid is achieved.

- Initial Rapid Determination (Optional but Recommended):
 - Rationale: A preliminary, rapid heating run provides an approximate melting range, saving time during the subsequent precise measurement.
 - Procedure: Place the loaded capillary into the heating block of the apparatus. Set a rapid heating rate (e.g., 10-15 °C per minute). Observe and note the approximate temperature at which the sample melts. Allow the apparatus to cool to at least 20 °C below this approximate point before proceeding.

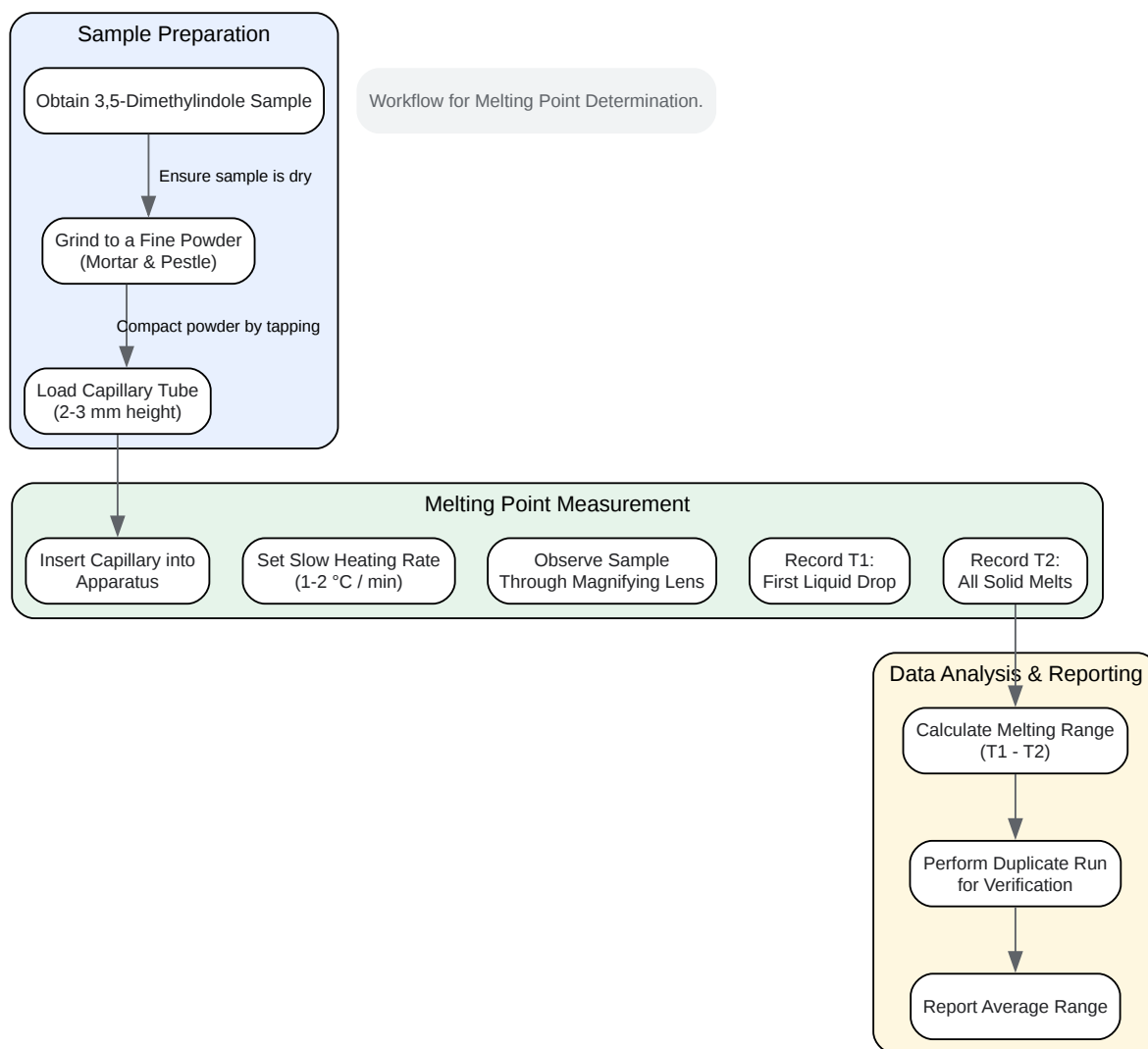
- Accurate Melting Point Determination:
 - Rationale: A slow, controlled heating rate (1-2 °C per minute) is essential for allowing the system to remain in thermal equilibrium, ensuring that the temperature read by the thermometer is the true temperature of the sample as it melts.
 - Procedure: Place a new, properly loaded capillary tube into the cooled apparatus. Set the starting temperature to approximately 15-20 °C below the previously determined approximate melting point. Set the heating rate to 1-2 °C per minute.

- Observation and Recording:
 - Rationale: The melting range provides more information than a single point. The onset of melting indicates the presence of the pure compound, while the range width suggests the level of impurity.
 - Procedure: Observe the sample closely through the magnifying lens.
 - Record the temperature (T_1) at which the very first drop of liquid becomes visible.
 - Continue heating and observing. Record the temperature (T_2) at which the last crystal of the solid phase fully liquefies.
 - The melting point is reported as the range $T_1 - T_2$.

- Post-Measurement:
 - Procedure: Turn off the apparatus and allow it to cool. Dispose of the used capillary tube in the designated glass waste container. It is best practice to perform at least two measurements to ensure consistency and report the average range.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the melting point determination protocol.



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Caption: Workflow for Melting Point Determination.

References

- 3,5-Dimethyl-1H-indole. Hilaris Chemical. [[Link](#)]
- 3,5-Dimethylindole | C₁₀H₁₁N | CID 98615. PubChem, National Center for Biotechnology Information. [[Link](#)]

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Sources

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